

Essential Safety and Logistical Information for Handling SRI-31142

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Compound of Interest

Compound Name: SRI-31142

Cat. No.: B610991

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Disclaimer: This document provides crucial safety and logistical guidance for the handling of **SRI-31142**. As a specific Safety Data Sheet (SDS) for **SRI-31142** is not publicly available, the following recommendations are based on best practices for handling potent, novel neurochemical compounds. All personnel must conduct a thorough, compound-specific risk assessment before beginning any experimental work.

SRI-31142 is a putative allosteric inhibitor of the dopamine transporter. Due to its neuroactive properties and the lack of comprehensive toxicological data, it must be handled with extreme caution, treating it as a potentially hazardous substance. The following guidelines are designed to minimize exposure and ensure a safe laboratory environment for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent accidental exposure through inhalation, dermal contact, or ingestion. The following table summarizes the recommended PPE for various laboratory tasks involving **SRI-31142**.

PPE Category	Item	Specifications and Recommendations
Respiratory Protection	Powered Air-Purifying Respirator (PAPR) or Reusable Half/Full-Facepiece Respirator	A PAPR is highly recommended for procedures with a high risk of aerosolization, such as weighing or preparing stock solutions of the powdered compound. For other tasks, a well-fitted half or full-facepiece respirator with P100/FFP3 particulate filters is essential. A proper fit test is mandatory before use. [1]
Hand Protection	Double Gloving (Nitrile Gloves)	Wear two pairs of nitrile gloves. The outer glove should be changed immediately upon any sign of contamination or at regular intervals. Check manufacturer-specific breakthrough times for the solvents being used. [1] [2]
Body Protection	Disposable Coveralls and a Dedicated Lab Coat	Wear disposable coveralls, preferably made of a material like Tyvek, over personal clothing. A dedicated lab coat should also be worn and should be professionally laundered or disposed of as hazardous waste if contaminated. [1]
Eye Protection	Chemical Splash Goggles or a Full-Face Shield	Use chemical splash goggles that provide a complete seal around the eyes. For tasks with a higher risk of splashes,

a full-face shield should be worn in addition to goggles.^[1]

Foot Protection

Closed-toe Shoes and
Disposable Shoe Covers

Fully enclosed, chemical-resistant footwear is required. Disposable shoe covers should be worn within the designated handling area and removed before exiting to prevent the spread of contamination.

Experimental Protocols: Safe Handling and Disposal of SRI-31142

A systematic operational plan is critical for the safe handling of **SRI-31142**. The following procedural steps must be strictly adhered to.

Preparation and Handling

- Designated Area: All handling of **SRI-31142** must be conducted in a designated and restricted area, such as a certified chemical fume hood, to prevent inhalation of powders or vapors.
- Pre-Handling Checks: Before starting any work, ensure that all necessary PPE is available and in good condition. Prepare a chemical spill kit and have it readily accessible.
- Weighing and Aliquoting:
 - Whenever possible, use a closed system for weighing and transferring the compound.
 - If handling the powdered form, use gentle scooping techniques to minimize dust generation.
 - Use disposable weigh boats for accurate measurement.

- **Solution Preparation:** When preparing solutions, slowly add the solvent to the compound to avoid splashing. Keep containers covered as much as possible.

Post-Handling and Decontamination

- **Surface Decontamination:** Thoroughly decontaminate all work surfaces and equipment with an appropriate cleaning agent after each use.
- **PPE Removal:** Remove PPE in the designated doffing area, taking care to avoid self-contamination. Dispose of single-use PPE in the appropriate hazardous waste container.
- **Personal Hygiene:** Immediately after removing PPE, wash hands and any potentially exposed skin thoroughly with soap and water.

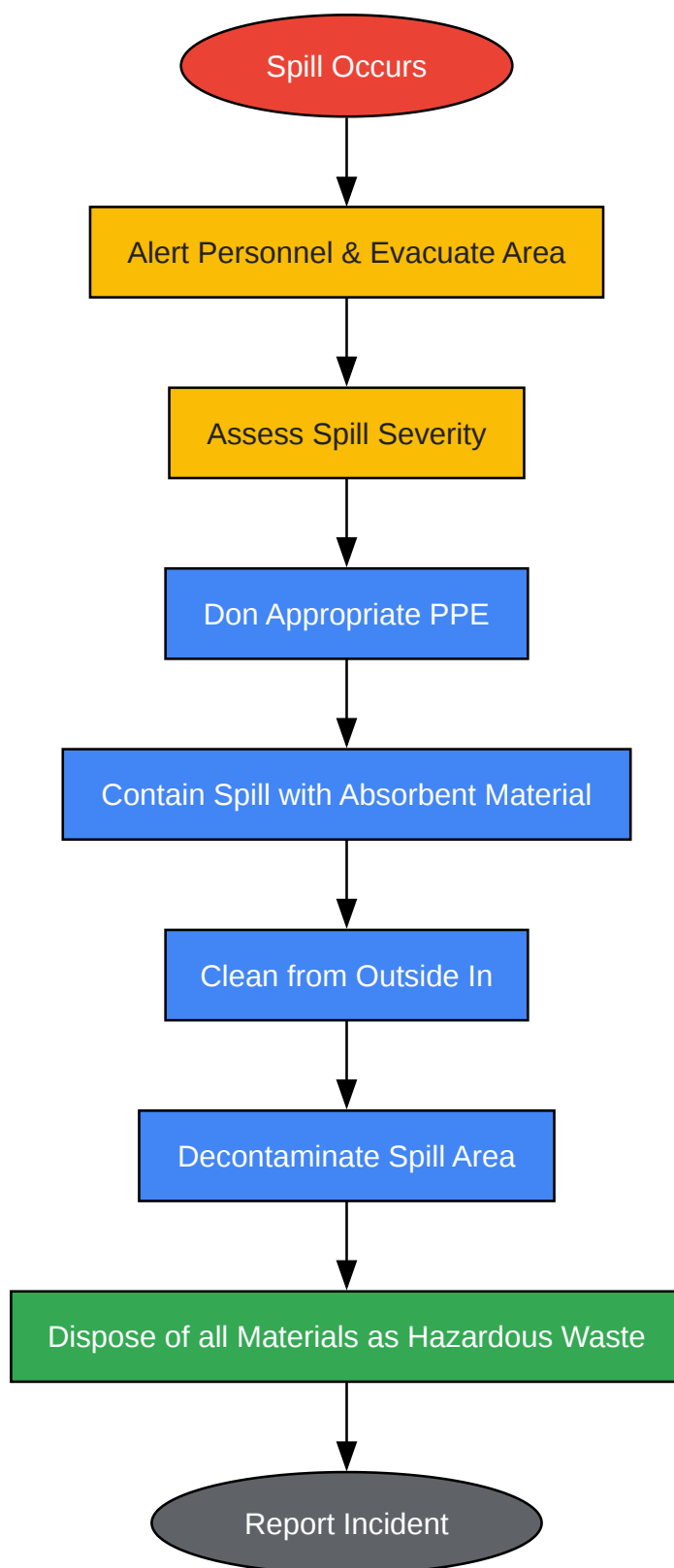
Disposal Plan

Proper disposal of **SRI-31142** and all associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** All materials that have come into contact with **SRI-31142**, including gloves, pipette tips, weigh boats, and contaminated lab coats, must be disposed of in a designated hazardous waste container.
- **Liquid Waste:** Collect all liquid waste containing **SRI-31142** in a clearly labeled, sealed hazardous waste bottle. Do not dispose of this waste down the drain.
- **Empty Containers:** Before disposing of the original compound container, it must be thoroughly rinsed. The first rinse must be collected and disposed of as hazardous waste. Subsequent rinses can be disposed of according to institutional guidelines. All labels on the container must be defaced or removed before disposal.
- **Institutional Guidelines:** Always follow your institution's and local regulations for the disposal of hazardous chemical waste.

Emergency Spill Response Workflow

The following diagram outlines the logical workflow for responding to a spill of **SRI-31142**.



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Caption: Workflow for handling a spill of **SRI-31142**.

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References

- 1. benchchem.com [benchchem.com]
- 2. twu.edu [twu.edu]
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